

An In-depth Technical Guide to Ditetradecyl Adipate

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Compound of Interest

Compound Name: Ditetradecyl adipate

Cat. No.: B15345863

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This document provides core technical specifications for **ditetradecyl adipate**, focusing on its fundamental chemical properties. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise data for formulation and analysis.

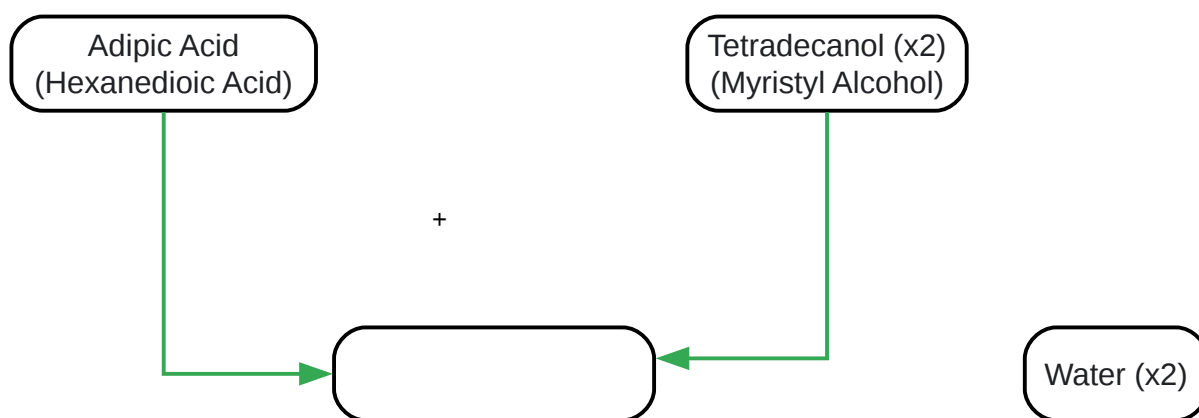
Chemical Identity and Properties

Ditetradecyl adipate, also known as dimyristyl adipate, is the diester of adipic acid and tetradecanol. Its chemical structure and properties are summarized below.

Parameter	Value	Source
Molecular Formula	C ₃₄ H ₆₆ O ₄	PubChem[1]
Molecular Weight	538.9 g/mol	PubChem[1]
IUPAC Name	ditetradecyl hexanedioate	PubChem[1]
CAS Number	26720-19-4	PubChem[1]

Logical Relationship of Chemical Components

The following diagram illustrates the formation of **ditetradecyl adipate** from its constituent molecules, adipic acid and tetradecanol, through an esterification reaction.



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Formation of **Ditetradecyl Adipate**.

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References

- 1. Ditetradecyl adipate | C₃₄H₆₆O₄ | CID 117851 - PubChem [pubchem.ncbi.nlm.nih.gov]
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